

Methylbutynol: A Comparative Analysis of its Efficacy as a Solvent Against Traditional Alternatives

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Compound of Interest

Compound Name: Methylbutynol

Cat. No.: B8815637

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For researchers, scientists, and drug development professionals, the selection of an appropriate solvent is a critical decision that can significantly impact reaction kinetics, product purity, and overall process efficiency. This guide provides a comprehensive comparison of **methylbutynol** with traditional solvents such as ethanol, acetone, isopropanol, and ethyl acetate, offering insights into its performance through a detailed examination of its physicochemical properties and potential applications.

Methylbutynol, also known as 2-methyl-3-butyn-2-ol, is a versatile acetylenic alcohol that has garnered interest for its unique solvent characteristics. Its molecular structure, featuring both a hydroxyl group and a carbon-carbon triple bond, imparts a distinct polarity and reactivity profile compared to more conventional solvents. This guide aims to provide a clear, data-driven comparison to aid in the informed selection of solvents for various laboratory and industrial applications.

Physicochemical Properties: A Head-to-Head Comparison

The following table summarizes the key physical and chemical properties of **methylbutynol** alongside those of several traditional solvents. This data provides a foundational understanding of their behavior and potential suitability for different applications.

Property	Methylbutynol	Ethanol	Acetone	Isopropanol	Ethyl Acetate
CAS Number	115-19-5[1][2]	64-17-5	67-64-1[3]	67-63-0[4]	141-78-6[5]
Molecular Formula	C5H8O[1][6]	C2H6O	C3H6O	C3H8O	C4H8O2
Molecular Weight (g/mol)	84.12[1][6]	46.07	58.08[3]	60.09[4]	88.11[5]
Boiling Point (°C)	104[1][2]	78.3	56.29[3]	82.26[4]	77.11[5]
Melting Point (°C)	2.6 - 3[1][2]	-114.1	-94.7[3]	-88.0[4]	-83.97[5]
Density (g/mL at 20°C)	0.868 (at 25°C)[1][2]	0.789	0.790[3]	0.7854[4]	0.9006[5]
Flash Point (°C)	25[1]	13	-20[3]	12[4]	-4[5]
Solubility in Water	Fully miscible[1][2]	Miscible	Miscible[3]	Miscible[4]	8.7% at 20°C[5]
Relative Polarity	Not available	0.654[7]	0.355[7]	0.546[7]	Not available

Experimental Protocols for Efficacy Evaluation

To objectively assess and compare the efficacy of **methylbutynol** against other solvents, a standardized experimental approach is crucial. Below are detailed methodologies for key experiments that can be adapted to specific research needs.

I. Determination of Dissolution Rate

This experiment measures the speed at which a solid solute dissolves in a given solvent, providing a quantitative measure of solvent efficacy.

Objective: To compare the rate of dissolution of a standard solute (e.g., a specific active pharmaceutical ingredient, polymer, or resin) in **methylbutynol** versus traditional solvents.

Materials:

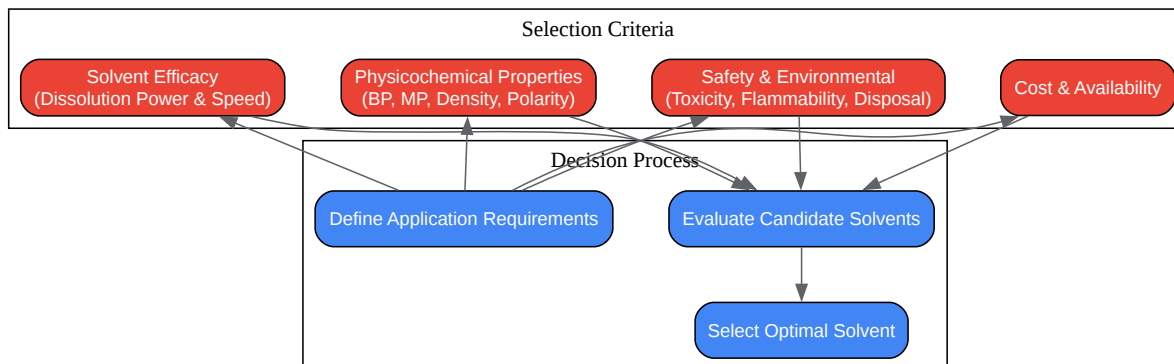
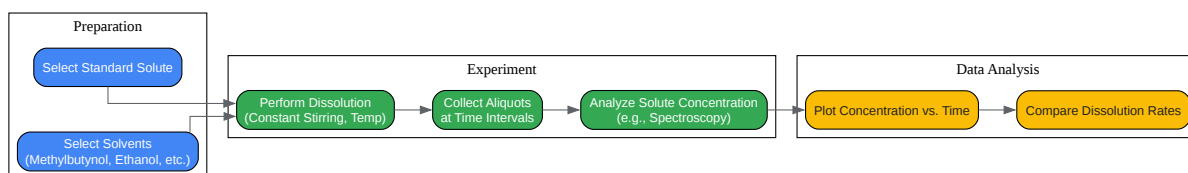
- Magnetic stirrer with stir bar
- Beakers or flasks of appropriate volume
- Timer
- Analytical balance
- Spectrophotometer or other suitable analytical instrument for concentration measurement
- Standard solute
- **Methylbutynol** and a selection of traditional solvents (e.g., ethanol, acetone, isopropanol)

Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of the standard solute in each solvent to be tested. This can be done by adding an excess of the solute to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
- Filtration: Filter the saturated solutions to remove any undissolved solute.
- Kinetic Dissolution Test: a. Place a known volume of the chosen solvent into a beaker with a magnetic stir bar and place it on the magnetic stirrer. b. Start the stirrer at a constant, reproducible speed. c. Add a precisely weighed amount of the standard solute to the solvent and simultaneously start the timer. d. At regular time intervals, withdraw a small aliquot of the solution. It is important to filter the aliquot immediately to stop the dissolution process. e. Analyze the concentration of the dissolved solute in each aliquot using a pre-calibrated analytical method (e.g., UV-Vis spectroscopy).
- Data Analysis: Plot the concentration of the dissolved solute as a function of time for each solvent. The initial slope of this curve represents the initial dissolution rate. Compare the dissolution rates of the solute in **methylbutynol** with those in the traditional solvents.

Visualizing Experimental Workflow

The following diagram illustrates the general workflow for comparing the dissolution rates of a solute in different solvents.



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References

- 1. chemwhat.com [chemwhat.com]
- 2. 3-Methyl butynol | 115-19-5 [chemicalbook.com]
- 3. Acetone Solvent Properties [macro.lsu.edu]
- 4. Isopropyl Alcohol Solvent Properties [macro.lsu.edu]
- 5. Ethyl Acetate Solvent Properties [macro.lsu.edu]
- 6. Methylbutynol | C₅H₈O | CID 148036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. www1.chem.umn.edu [www1.chem.umn.edu]
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